

# Proper Disposal of Dodecanedioic Acid: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (~2~H\_20\_)Dodecanedioic acid

Cat. No.: B1357188

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Ensuring the safe and compliant disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the proper disposal of dodecanedioic acid, tailored for researchers, scientists, and drug development professionals.

### **Immediate Safety and Handling Precautions**

Dodecanedioic acid is a white, crystalline powder that, while readily biodegradable and possessing low environmental hazard potential, requires careful handling to mitigate risks.[1][2] The primary hazard associated with dodecanedioic acid is serious eye irritation.[1][2][3][4] It may also cause skin and respiratory irritation.[1][5] When handling this chemical, always adhere to the following personal protective equipment (PPE) guidelines:

- Eye Protection: Wear tightly fitting safety goggles.[6]
- Hand Protection: Use chemical-impermeable gloves.
- Respiratory Protection: In situations where dust formation is likely, use a full-face respirator.
   [6][7]
- Body Protection: Wear appropriate protective clothing to prevent skin contact. [6]



## Step-by-Step Disposal Protocol for Dodecanedioic Acid

The guiding principle for the disposal of dodecanedioic acid is to adhere to all local, state, and federal regulations.[5][8]

#### 1. Waste Collection and Storage:

- Place waste dodecanedioic acid in a suitable, clearly labeled, and closed container for disposal.[1][8]
- Store the sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1][7]

#### 2. Accidental Spill Cleanup:

- In the event of a minor spill, immediately clean it up to prevent the generation of dust.[5]
- Avoid breathing any dust and prevent contact with skin and eyes.
- Carefully sweep the solid material and place it into a designated, sealed container for waste disposal.[7][8]
- After the solid has been removed, thoroughly clean the contaminated surfaces with water.[1]
- Collect any contaminated wash water for treatment and disposal; do not allow it to enter drains.[2][5]

#### 3. Final Disposal:

- Consult your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to determine the appropriate disposal method.
- Recycling should be considered as a viable option where possible.
- All disposal methods must be in strict accordance with local, state, and federal environmental regulations.[5]

## **Quantitative Safety and Environmental Data**

The following table summarizes key quantitative data for dodecanedioic acid, providing a quick reference for safety and environmental impact assessment.

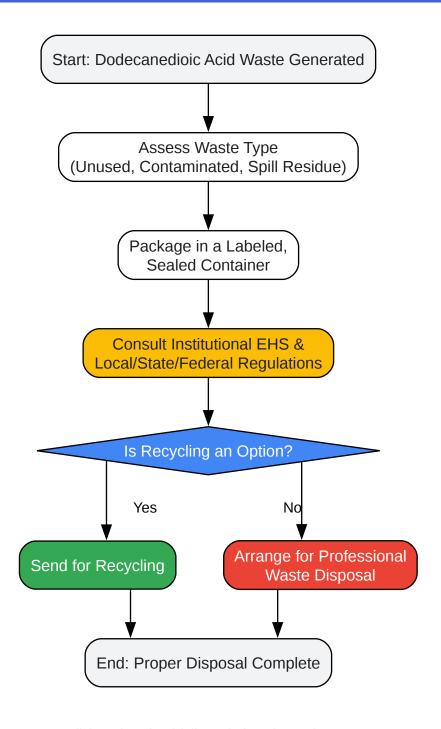


Parameter	Value	Reference
Acute Oral Toxicity (LD50)	> 5000 mg/kg	[5]
Biodegradability	86% (Readily biodegradable)	[1]
Melting Point	127 - 129 °C	[3]
Boiling Point	245 °C at 13 hPa	[3]
Partition Coefficient (log Pow)	3.2 at 25 °C	[3]

## **Disposal Workflow**

The following diagram outlines the decision-making process for the proper disposal of dodecanedioic acid.





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Caption: Workflow for the proper disposal of dodecanedioic acid.

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